

Technical Procurement & Application Guide: 6-Chloro-2-fluoro-3-methylbenzotrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methylbenzotrile

CAS No.: 886502-19-8

Cat. No.: B1318742

[Get Quote](#)

CAS: 886502-19-8 | Formula: C₈H₅ClFN | M.W.: 169.58 g/mol [1][2][3][4]

Executive Summary: The Scaffold Advantage

In the optimization of small molecule kinase inhibitors and agrochemical actives, **6-Chloro-2-fluoro-3-methylbenzotrile** represents a high-value "trisubstituted" aromatic core.[2][4] Its strategic value lies in its substitution pattern:

- The Nitrile Handle (C1): A versatile electrophile for heterocycle formation (e.g., amidines, tetrazoles) or hydrolysis to acids/amides.[2][4]
- The Fluorine Effect (C2): Provides metabolic stability (blocking hydroxylation) and modulates pKa of adjacent protons.[4]
- The Orthogonal Halogen (C6-Cl): The chlorine atom is electronically distinct from the fluorine, allowing for selective palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig) without disturbing the C-F bond.[2][4]

Procurement Criticality: The primary challenge in sourcing this intermediate is regioisomeric purity.[4] Due to the directing effects of the fluorine and methyl groups during synthesis, commercial batches often contain trace amounts of the 4-chloro isomer, which can be inseparable in downstream steps.[2]

Technical Identity & Chemical Profile

Property	Specification	Critical Note
CAS Number	886502-19-8	Verify against isomer CAS 886500-98-7 (2-Cl, 6-F)
IUPAC Name	6-Chloro-2-fluoro-3-methylbenzotrile	
Molecular Weight	169.58	
Appearance	White to off-white solid	Yellowing indicates oxidation or amine impurities
Melting Point	45-50 °C (Typical)	Low MP requires cold chain shipping in summer
Solubility	DMSO, Methanol, DCM	Poor water solubility
Storage	2-8°C, Inert Atmosphere	Hygroscopic; nitrile hydrolysis risk

Strategic Sourcing: The "Isomer Trap"

When evaluating suppliers, the Certificate of Analysis (CoA) must be scrutinized for more than just "% Purity." [2][4] You must validate the absence of regioisomers. [4]

The Synthetic Risk (Why Impurities Exist)

The likely industrial synthesis involves the chlorination of 2-fluoro-3-methylbenzotrile. [2][4]

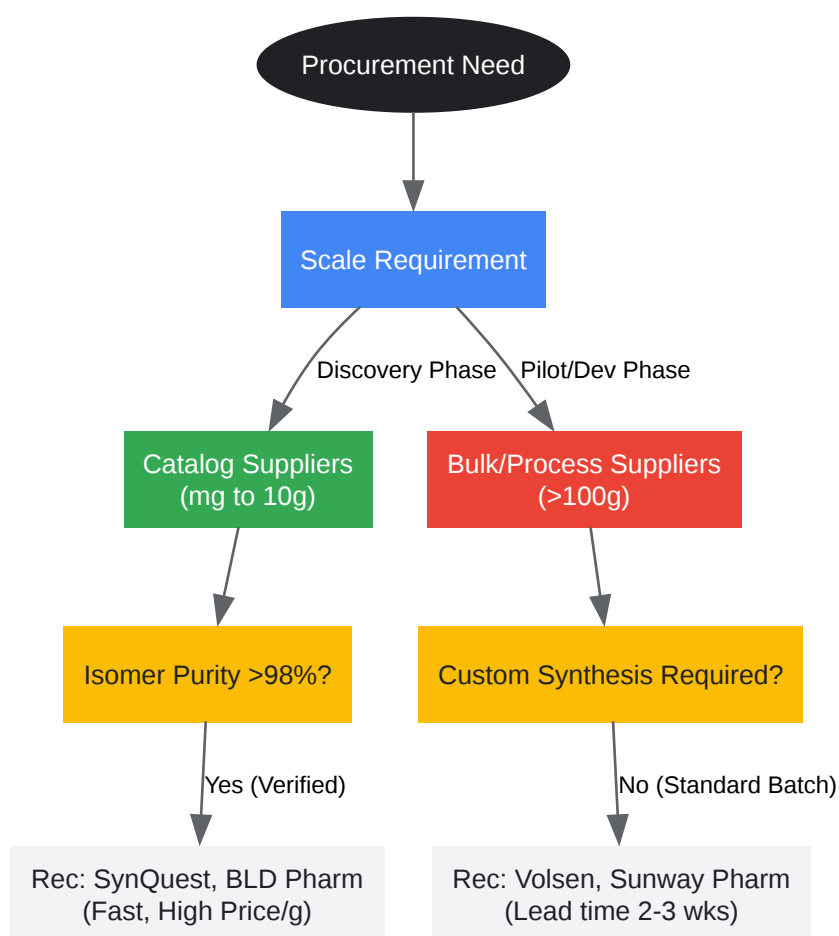
- Target: C6-Chlorination (Para to Methyl).
- Impurity: C4-Chlorination (Para to Fluorine). [2][4]

- Mechanism: Both positions are activated. While the methyl group (C3) directs ortho/para, the fluorine (C2) is a strong para-director.[2][4]

If a supplier uses a non-selective chlorination method, the 4-chloro impurity may be present at 1-5%.[2][4]

Supplier Decision Matrix

Use the following logic flow to categorize vendors based on your project phase.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for selecting suppliers based on development phase and purity requirements.

Commercial Supplier Landscape

Note: Supplier stock fluctuates.^{[2][4]} Always request a current batch H-NMR before purchase.
^{[2][4]}

Tier 1: Catalog Suppliers (Discovery Scale)

Best for: Rapid delivery (1-5 days), high trust, small quantities (1g - 25g).^{[2][4]}

- SynQuest Laboratories (USA)^[4]
 - Catalog ID: 3737-7-02^{[2][3][4]}
 - Strengths: High reliability in halogenated aromatics; domestic US shipping avoids customs delays.^{[2][4]}
 - Link:^[2]
- BLD Pharm (China/Global)^{[2][4]}
 - Catalog ID: BD309546^{[1][2][4]}
 - Strengths: Massive inventory; often holds the specific 886502-19-8 isomer in stock rather than "make-to-order."^{[2][4]}
 - Link:^[2]
- Combi-Blocks (USA)^{[2][4]}
 - Strengths: Excellent price-to-quality ratio for building blocks.^{[2][4]} They typically provide rigorous QC data online.^{[2][4]}

Tier 2: Bulk & Custom Manufacturing (Process Scale)

Best for: >100g orders, cost optimization, specific impurity profiling.^{[2][4]}

- Volsen Chemical^{[2][4]}
 - Focus: Fluorine-containing benzonitriles.^{[1][2][4][5]}

- Capability: Can scale to kg quantities; willing to customize purity specs to remove specific isomers.
- Sunway Pharmaceutical[2][4]
 - Focus: Pharmaceutical intermediates.
 - Capability: Good for intermediate scale-up (100g - 1kg).[2][4]

Quality Control: The Self-Validating Protocol

Do not rely solely on the vendor's CoA.[2][4] Upon receipt, execute this Identity & Purity Protocol.

H-NMR Diagnostic (Regioisomer Check)

The coupling constants (

-values) are the definitive check for the 6-chloro vs. 4-chloro isomer.[2][4]

- Solvent: DMSO-

or CDCl

. [2][4]

- Target Signal (Ar-H): Look for the aromatic protons.
 - 6-Chloro-2-fluoro-3-methyl (Target): The two aromatic protons (H4 and H5) are ortho to each other.[2][4] Expect a doublet with
.[4]
 - 4-Chloro-2-fluoro-3-methyl (Impurity): The protons (H5 and H6) are also ortho, but the chemical shift environment differs significantly due to the fluorine proximity.[2][4]
- ¹⁹F-NMR: Essential.[2][4] The fluorine shift will move significantly if the chlorine is para (C4) vs ortho (C6) to the methyl.

HPLC Method (Purity)

Standard C18 methods may co-elute regioisomers.[2][4] Use a Phenyl-Hexyl column for better pi-pi interaction selectivity.[2][4]

Parameter	Setting
Column	Phenyl-Hexyl, 4.6 x 150mm, 3.5µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 15 mins
Detection	UV @ 220 nm (Nitrile absorption) & 254 nm

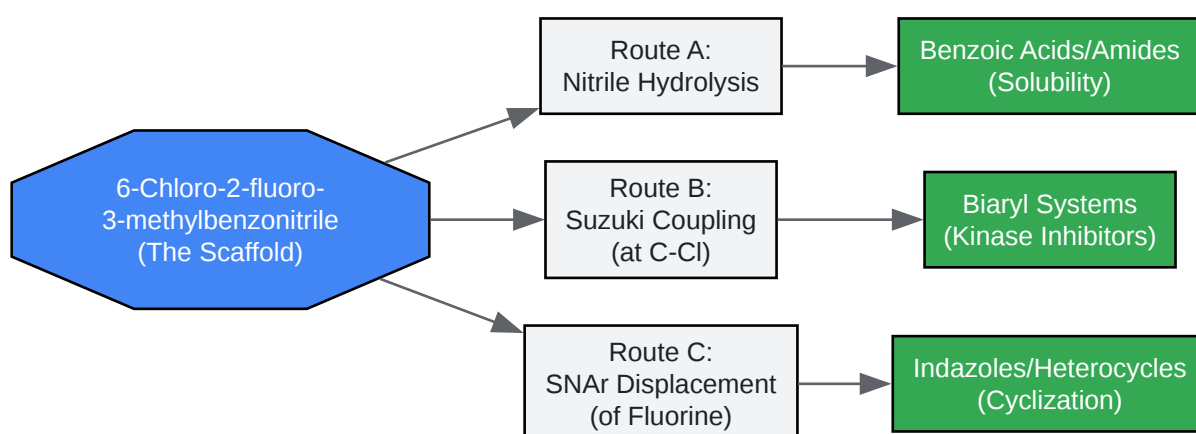
Handling & Safety (EHS)

Signal Word: WARNING Hazard Statements: H302 (Harmful if swallowed), H315 (Skin Irritation), H319 (Eye Irritation).[2][4]

- Nitrile Toxicity: While less toxic than simple aliphatic nitriles, metabolic release of cyanide is a theoretical risk.[2][4] Treat as a potent toxicant.[4]
- Hydrolysis Risk: Avoid prolonged exposure to moisture.[2][4] The nitrile can hydrolyze to the amide (primary impurity over time), appearing as a new peak at [M+18] in LCMS.[2][4]

Synthetic Utility Workflow

How this molecule integrates into drug discovery workflows:



[Click to download full resolution via product page](#)

Figure 2: Primary synthetic divergence points for the scaffold.

References

- SynQuest Laboratories. (2024).[4] Product Specification: **6-Chloro-2-fluoro-3-methylbenzotrile** (Cat# 3737-7-02).[2][3][4] Retrieved from
- BLD Pharm. (2024).[2][4] Safety Data Sheet: **6-Chloro-2-fluoro-3-methylbenzotrile**. Retrieved from
- National Center for Biotechnology Information. (2024).[4] PubChem Compound Summary for CID 17750749. Retrieved from
- Thermo Fisher Scientific. (2025).[4][6][7] General Safety Data Sheet for Halogenated Benzotriles. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [943830-79-3|3-Bromo-6-chloro-2-fluorobenzotrile|BLD Pharm \[bldpharm.com\]](#)
- 2. [Best Containing Benzotrile, Trifluoro Benzotrile, 4-Amino-3-Trifluoromethoxy , Fluorine-Containing Benzotrile Manufacturer in China \[volsenchem.com\]](#)
- 3. [CAS 886502-19-8 | 3737-7-02 | MDL MFCD06660186 | 6-Chloro-2-fluoro-3-methylbenzotrile | SynQuest Laboratories \[synquestlabs.com\]](#)
- 4. [6-Chloro-2-fluoro-3-methylbenzotrile - CAS:886502-19-8 - Sunway Pharm Ltd \[3wpharm.com\]](#)
- 5. [WO2016024224A1 - A process for the preparation of 4-fluoro-2-methylbenzotrile - Google Patents \[patents.google.com\]](#)
- 6. [fishersci.com \[fishersci.com\]](#)

- [7. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com/assets.thermofisher.com)
- To cite this document: BenchChem. [Technical Procurement & Application Guide: 6-Chloro-2-fluoro-3-methylbenzotrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1318742/docs#technical-procurement-application-guide-6-chloro-2-fluoro-3-methylbenzotrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)